Solubility Profile and Process Engineering of (S)-1-Cyclobutylethanamine

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Compound of Interest

Compound Name:	*(S)-1-cyclobutylethanaMine*
CAS No.:	*677743-98-5*
Cat. No.:	*B3395516*

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Executive Summary

This technical guide analyzes the solubility characteristics of **(S)-1-cyclobutylethanamine** (CAS: 5959-10-4 for the racemate; specific enantiomer often custom-synthesized), a critical chiral building block in the synthesis of JAK1 inhibitors such as Abrocitinib.

Understanding the solubility differential between the free base (lipophilic oil) and its salt forms (hydrophilic solids) is the cornerstone of process development for this molecule. This guide details the physicochemical drivers of solvation, provides a predicted solubility matrix, and outlines validated protocols for experimental determination.

Physicochemical Architecture

To predict solubility behavior without empirical data for every solvent, one must analyze the molecular structure. **(S)-1-cyclobutylethanamine** possesses a "Janus-faced" amphiphilic character:

- The Lipophilic Tail (Cyclobutane + Ethyl Group): The cyclobutyl moiety creates significant steric bulk and lipophilicity. This domain drives solubility in non-polar and aprotic solvents

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(e.g., Dichloromethane, Toluene).

- The Hydrophilic Head (Primary Amine): The

  group acts as both a hydrogen bond donor and acceptor. It is the site of protonation (

  ), allowing for drastic solubility switching via pH manipulation.

Calculated Properties (Estimates)

Property	Value	Implication for Solubility
Molecular Weight	113.20 g/mol	Low MW favors high miscibility in organics.
LogP (Free Base)	~1.6	Moderately lipophilic; extracts well into EtOAc/MTBE.
Boiling Point	~135-140°C	Non-volatile enough for solution handling; volatile enough for distillation.
State (Free Base)	Colorless Oil	Miscible with most organic solvents.
State (HCl Salt)	White Solid	High lattice energy; requires polar protic solvents.

Solubility Matrix: Free Base vs. Salt Forms

The solubility profile of **(S)-1-cyclobutylethanamine** is binary, depending entirely on its protonation state.

A. The Free Base (Neutral)

The free amine is an oil that exhibits miscibility or very high solubility (>100 mg/mL) in a broad range of organic solvents. It is typically handled as a solution in:

- Chlorinated Solvents: Dichloromethane (DCM), Chloroform.
- Ethers: Tetrahydrofuran (THF), Methyl tert-butyl ether (MTBE), 2-MeTHF.

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- Alcohols: Methanol, Ethanol, Isopropanol (IPA).
- Hydrocarbons: Toluene, Heptane (Soluble, but may require heating if concentration is very high).

B. The Salt Forms (HCl, Tartrate)

Salt formation is the primary method for isolation and purification. The lattice energy of the salt drastically reduces solubility in non-polar solvents, enabling precipitation.

Solubility Profile of (S)-1-Cyclobutylethanamine HCl

Solvent Class	Specific Solvent	Solubility Rating	Process Utility
Water	Water	High (>200 mg/mL)	Aqueous extraction; waste stream.
Alcohols	Methanol (MeOH)	High	Dissolution for recrystallization.
Alcohols	Ethanol (EtOH)	Moderate	Ideal for "cooling crystallization."
Alcohols	Isopropanol (IPA)	Low-Moderate	Anti-solvent or slurry wash.
Ethers	MTBE, THF	Very Low (<1 mg/mL)	Primary Anti-solvent for precipitation.
Hydrocarbons	Heptane, Hexane	Insoluble	Yield maximization wash.
Esters	Ethyl Acetate (EtOAc)	Low	Slurry solvent; removes non-polar impurities.

Process Applications: The "Solvent Switch"

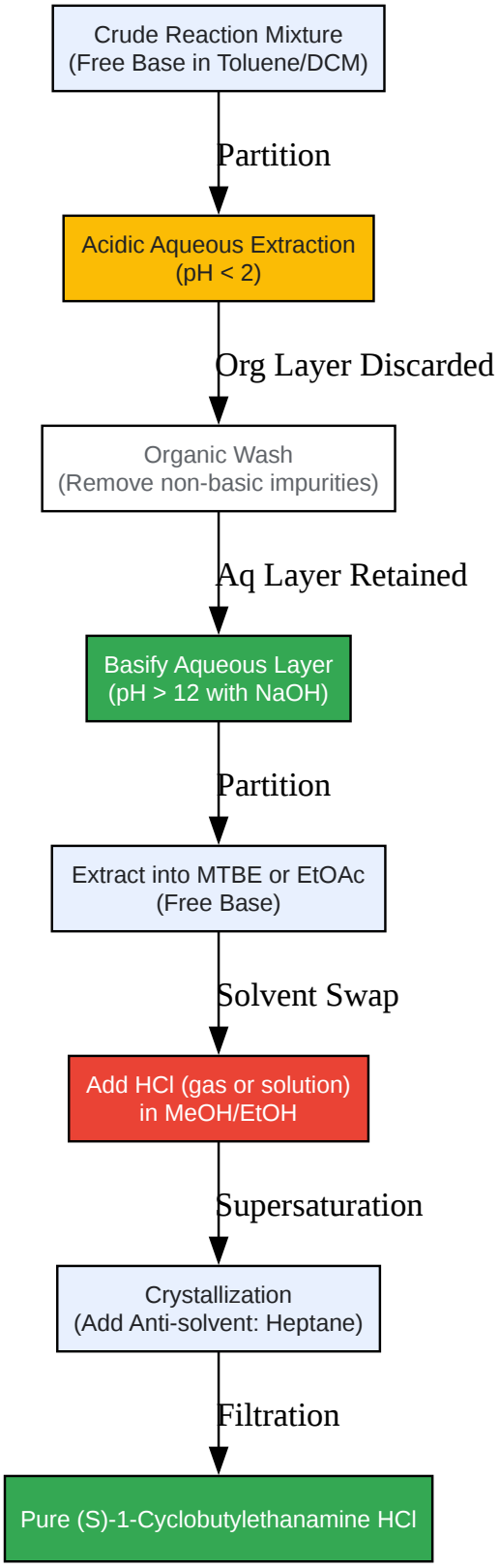
The most critical application of solubility data for this compound is the Solvent Switch operation during synthesis. This workflow moves the amine from a reaction solvent (where it is a free base) to a crystallization solvent (where it is a salt).[1]

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Workflow Visualization

The following diagram illustrates the standard purification logic for **(S)-1-cyclobutylethanamine**.

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Caption: Purification workflow utilizing pH-dependent solubility switching to isolate high-purity chiral amine salt.

Chiral Resolution Implications

If the (S)-enantiomer is being resolved from a racemate, solubility differences in diastereomeric salts are exploited.[1]

- Resolving Agent: Typically D-Tartaric acid or Dibenzoyl-D-tartaric acid.
- Solvent System: Methanol/Water or Ethanol/Acetone.
- Mechanism: The (S)-amine salt is typically less soluble than the (R)-amine salt in specific alcoholic mixtures, allowing the (S)-form to crystallize out while the (R)-form remains in the mother liquor.

Experimental Protocols for Solubility Determination

Do not rely on literature values for critical process steps. Batch-to-batch impurity profiles can alter solubility. Use these self-validating protocols.

Protocol A: Saturation Shake-Flask Method (Gravimetric)

Best for: Rapid estimation of salt solubility in non-volatile solvents.

- Preparation: Add excess solid **(S)-1-cyclobutylethanamine** HCl to 5 mL of the target solvent in a sealed vial.
- Equilibration: Agitate at the target temperature (e.g., 25°C) for 24 hours.
- Filtration: Filter the supernatant through a 0.45 µm PTFE syringe filter (pre-heated to the same temperature to prevent crashing out).
- Drying: Pipette exactly 1.0 mL of filtrate into a tared weighing dish. Evaporate solvent under vacuum/heat.
- Calculation:

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Protocol B: Dynamic Vapor Sorption (DVS) Surrogate

Best for: Determining hygroscopicity and stability of the solid form.

Since the HCl salt can be hygroscopic, solubility varies with humidity.

- Expose the solid sample to increasing Relative Humidity (RH) from 0% to 90%.
- Measure mass change.
- Insight: If mass increases significantly >60% RH, the material may deliquesce, indicating extreme water solubility and potential handling issues in humid manufacturing environments.

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